

Proper Disposal of 1-Tridecanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Tridecanol

Cat. No.: B3430168

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An essential guide for researchers, scientists, and drug development professionals on the safe and compliant disposal of **1-Tridecanol**. This document outlines the necessary safety precautions, logistical steps, and procedural guidelines to ensure the responsible management of **1-Tridecanol** waste in a laboratory setting.

Immediate Safety and Handling Precautions

1-Tridecanol is a fatty alcohol that may cause skin and eye irritation.^{[1][2]} While it has low acute toxicity, proper handling is crucial to minimize exposure and ensure a safe laboratory environment.^[3] Before handling, it is imperative to wear appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat.^{[4][5]} Work should be conducted in a well-ventilated area to avoid inhalation of any dust or vapors. In case of accidental contact, flush eyes or skin with plenty of water for at least 15 minutes and seek medical attention if irritation persists.

Logistical and Disposal Plan

The disposal of **1-Tridecanol** must comply with all federal, state, and local hazardous waste regulations. It is crucial to consult your institution's environmental health and safety (EHS) department for specific guidelines and to determine if **1-Tridecanol** is classified as a hazardous waste at your location. The U.S. Environmental Protection Agency (EPA) provides guidelines for waste classification under the Resource Conservation and Recovery Act (RCRA).

Waste Collection and Storage:

- **Container:** Use a designated, leak-proof, and clearly labeled waste container. The container must be compatible with **1-Tridecanol** and should not be made of aluminum, as it may be attacked by the substance.
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste" (if applicable) and the full chemical name, "**1-Tridecanol**."
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids. Ensure the container is kept tightly closed when not in use.

Step-by-Step Disposal Procedure

- **Waste Identification and Segregation:**
 - Determine if the **1-Tridecanol** waste is contaminated with other chemicals.
 - If it is pure or mixed with compatible solvents, it can be collected in a designated waste container.
 - Avoid mixing **1-Tridecanol** waste with incompatible materials.
- **Waste Collection:**
 - For solid **1-Tridecanol**, carefully sweep the material and place it into the designated waste container, minimizing dust generation.
 - For liquid **1-Tridecanol**, collect the leaking liquid in a sealable container and absorb any remaining liquid with an inert absorbent material like sand or vermiculite before placing it in the waste container.
- **Container Management:**
 - Do not overfill the waste container. Leave adequate headspace to allow for expansion.
 - Ensure the exterior of the container is clean and free of contamination.
- **Arrange for Disposal:**

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **1-Tridecanol** waste.
- Provide the waste contractor with accurate information about the composition of the waste.

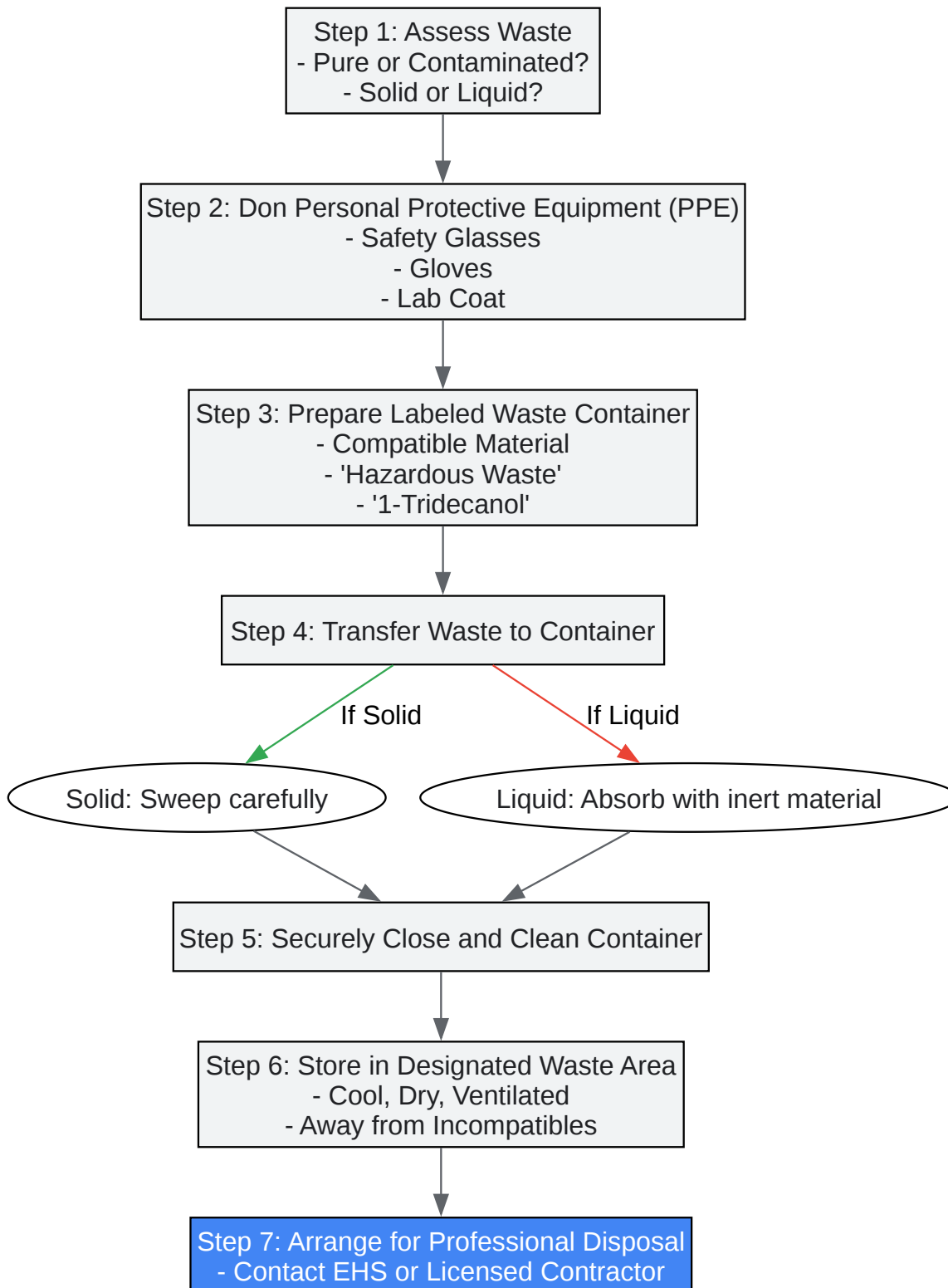
Note: Under no circumstances should **1-Tridecanol** be disposed of down the drain or in regular trash. It is toxic to aquatic life and must be managed as chemical waste.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C13H28O	
Molecular Weight	200.36 g/mol	
Boiling Point	155-156 °C / 15 mmHg	
Melting Point	29-34 °C	
Flash Point	> 113 °C (> 235 °F) - closed cup	
Oral LD50 (rat)	17200 mg/kg	
Dermal LD50 (rabbit)	5600 mg/kg	

Disposal Workflow

1-Tridecanol Disposal Workflow

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Caption: A flowchart illustrating the step-by-step procedure for the proper disposal of **1-Tridecanol** waste in a laboratory setting.

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